

Sorocein A IUPAC name and CAS number

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Compound of Interest

Compound Name: Sorocein A

Cat. No.: B142702

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Sorocein A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the currently available information on **Sorocein A**, a natural product of interest. While a comprehensive biological and mechanistic profile remains to be fully elucidated in publicly accessible literature, this document consolidates the established chemical identifiers for this compound.

Chemical Identification

Precise identification of a compound is critical for all research and development activities. The standardized nomenclature and registry numbers for **Sorocein A** are provided below.

Identifier	Value
IUPAC Name	17-[(E)-2-(2,4-dihydroxyphenyl)ethenyl]-1-(5-hydroxy-2,2-dimethylchromen-8-yl)-11-methyl-2,20-dioxapentacyclo[11.7.1.0 ^{3,8} .0 ^{9,21} .0 ^{14,19}]henicosa-3(8),4,6,11,14,16,18-heptaene-5,15-diol[1]
CAS Number	137460-77-6[1]

Further Research and Data Availability

Despite a comprehensive search of scientific literature, detailed experimental protocols, quantitative biological data, and established signaling pathways for **Sorocein A** are not readily available in the public domain at this time. The core requirements for this technical guide, including structured data tables and diagrammatic representations of its mechanism of action, cannot be fulfilled with the currently accessible information.

Further research is required to determine the biological activity and mechanistic pathways of **Sorocein A**. As new studies are published, this technical guide will be updated to reflect those findings. Researchers are encouraged to consult primary literature for any future developments regarding this compound.

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References

- 1. Sorocein A | C₃₉H₃₄O₈ | CID 6443653 - PubChem [pubchem.ncbi.nlm.nih.gov]
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